

# Solubility profile of 4-Hydroxybenzamide in different solvents

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## Compound of Interest

Compound Name: 4-Hydroxybenzamide

Cat. No.: B152061

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## Solubility Profile of 4-Hydroxybenzamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **4-Hydroxybenzamide**, a key intermediate in the synthesis of various pharmaceuticals, including analgesics and anti-inflammatory drugs.<sup>[1]</sup> Understanding the solubility of this compound is critical for its application in pharmaceutical development, biochemical research, and polymer chemistry.

## Core Compound Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	137.14 g/mol <sup>[2]</sup>
CAS Number	619-57-8
Appearance	White crystalline solid or powder <sup>[1]</sup>
Melting Point	161-162 °C <sup>[1]</sup>

## Quantitative Solubility Data

The solubility of **4-Hydroxybenzamide** is influenced by the solvent and temperature. While comprehensive quantitative data across a wide range of solvents is limited in publicly available literature, the following table summarizes the available information. The compound generally exhibits low solubility in water and is more soluble in organic solvents.<sup>[1]</sup>

Solvent	Temperature (°C)	Solubility	Molar Solubility (mol/L)
Dimethyl Sulfoxide (DMSO)	Room Temperature	100 mg/mL	0.729 M
Water	Not Specified	Low/Sparingly Soluble	Not Determined
Ethanol	Not Specified	Soluble	Not Determined
Esters	Not Specified	Soluble	Not Determined

Note: The terms "low," "sparingly soluble," and "soluble" are qualitative descriptions and may vary depending on the specific experimental conditions.

## Experimental Protocols

The determination of the equilibrium solubility of **4-Hydroxybenzamide** is crucial for various research and development applications. The shake-flask method is a widely accepted and reliable technique for this purpose.

### Shake-Flask Method for Equilibrium Solubility Determination

This protocol outlines the steps for determining the equilibrium solubility of **4-Hydroxybenzamide** in a given solvent, followed by quantification using High-Performance Liquid Chromatography (HPLC).

#### 1. Preparation of Saturated Solution:

- An excess amount of solid **4-Hydroxybenzamide** is added to a known volume of the desired solvent in a sealed glass vial or flask.
- The sealed container is agitated using a shaker or magnetic stirrer at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.

## 2. Phase Separation:

- Once equilibrium is established, the undissolved solid is separated from the saturated solution.
- This is typically achieved through centrifugation, followed by careful filtration of the supernatant using a chemically inert syringe filter (e.g., PTFE) that does not absorb the solute.

## 3. Quantification of Solute by HPLC:

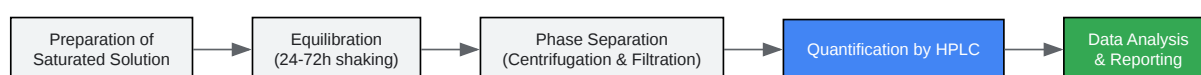
- The concentration of **4-Hydroxybenzamide** in the clear, saturated filtrate is determined using a validated HPLC method.
- A calibration curve is generated using standard solutions of **4-Hydroxybenzamide** at known concentrations to ensure accurate quantification.
- HPLC Method Parameters (Example):
  - Column: Phenomenex Kinetex C18 (150 × 4.6 mm; 5 µm particle size)
  - Mobile Phase A: 0.1% Phosphoric acid in water
  - Mobile Phase B: 100% Acetonitrile
  - Detection Wavelength: 230 nm
  - Flow Rate: 1.0 mL/min
  - A gradient elution program is typically used to ensure good separation.

#### 4. Data Reporting:

- The solubility is reported in units of mass per volume (e.g., mg/mL) or as molarity (mol/L) at the specified temperature.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Hydroxybenzamide**.



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#### Workflow for Solubility Determination

This guide provides a foundational understanding of the solubility of **4-Hydroxybenzamide**. For specific applications, it is recommended to determine the solubility experimentally using the detailed protocols provided.

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## References

- 1. p-Hydroxybenzamide [chembk.com]
- 2. 4-Hydroxybenzamide (CAS 619-57-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
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